

physical properties and appearance of gaseous fluorine azide

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Compound of Interest

Compound Name: Fluorine azide

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An In-depth Technical Guide to Gaseous **Fluorine Azide** (FN₃)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, appearance, and experimental protocols related to gaseous **fluorine azide** (FN₃). Given its extreme instability and hazardous nature, this document emphasizes the critical safety and handling procedures required when working with this compound.

Physical and Chemical Properties

Fluorine azide is a yellow-green gas at standard temperature and pressure.^{[1][2][3][4]} It is a highly unstable and explosive compound due to the very weak bond between the fluorine and nitrogen atoms.^{[1][2][4]} Its properties are analogous to other halogen azides such as ClN₃, BrN₃, and IN₃.^{[1][2][4]}

Quantitative Data Summary

The physical properties of **fluorine azide** are summarized in the table below. Note that some discrepancies exist in the literature for melting and boiling points, which may be attributed to the compound's instability and the challenges of its measurement.

Property	Value	Source(s)
Appearance	Yellow-green gas	[1][2][3][4]
Molecular Formula	FN ₃	[1][2][5]
Molar Mass	61.019 g/mol	[1][4][5]
Melting Point	-139 °C (-218 °F; 134 K) -152 °C (-242 °F; 121 K) -154 °C (-245 °F; 119 K)	[1][2][4] [2][3] [6]
Boiling Point	-30 °C (-22 °F; 243 K) -82 °C (-116 °F; 191 K)	[1][4] [2][6][7]
Density	1.3 g/cm ³	[1][3]

Molecular Structure and Spectroscopy

The **fluorine azide** molecule features a chain of three nitrogen atoms with a terminal fluorine atom. Calculations indicate the three nitrogen atoms are arranged in a straight line, with the F-N-N bond angle being approximately 102°.[1][2][4]

Structural Parameters

Parameter	Bond Length / Angle	Source(s)
F–N Bond Length	0.1444 nm	[1][3]
F–N=N Bond Length	0.1253 nm	[1][3]
FN=N=N Bond Length	0.1132 nm	[1][3]
F–N–N Angle	~102°	[1][2][4]

Spectroscopic Data

The ultraviolet photoelectric spectrum of **fluorine azide** shows several ionisation peaks, which have been assigned to specific molecular orbitals.[1][3]

- Ionization Peaks (eV): 11.01, 13.72, 15.6, 15.9, 16.67, 18.2, and 19.7.[1][3]

- Orbital Assignments: These peaks correspond to the π , nN or nF, nF, π F, nN or σ , π , and σ orbitals, respectively.[1][3]

Experimental Protocols

Extreme caution is advised. **Fluorine azide** is extremely sensitive to shock and friction and can detonate violently.[1][4] Experiments should only be conducted by trained personnel in a controlled environment, using appropriate safety measures such as blast shields, and handling quantities should be strictly limited, with a recommended maximum of 0.02 grams.[2][3]

Synthesis of Fluorine Azide

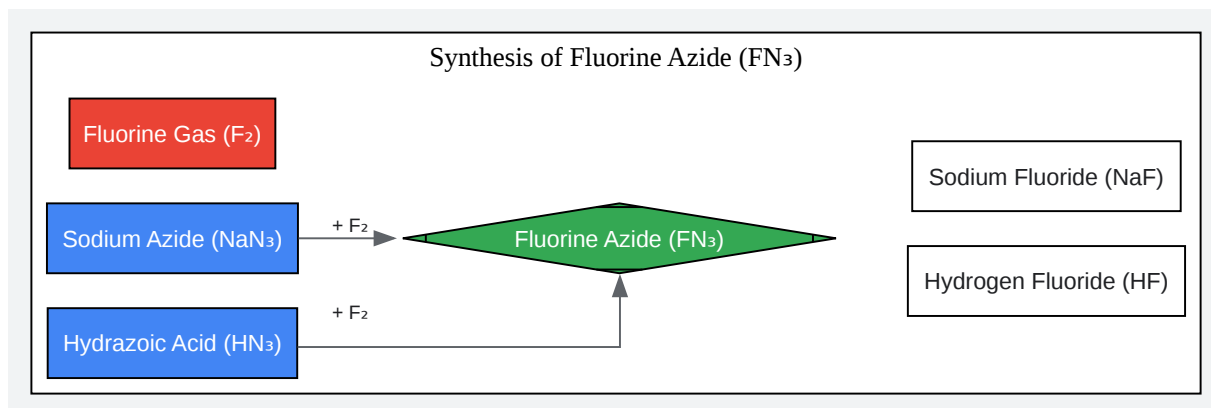
Fluorine azide can be synthesized by the reaction of fluorine gas with either hydrazoic acid or sodium azide.[1][2][4]

Method 1: Reaction with Hydrazoic Acid

- Reaction: $\text{HN}_3 + \text{F}_2 \rightarrow \text{FN}_3 + \text{HF}$
- Protocol: This reaction involves bubbling fluorine gas through a solution of hydrazoic acid. The procedure requires careful control of temperature and flow rates to prevent explosive decomposition. All apparatus must be made of materials resistant to both fluorine and hydrazoic acid.

Method 2: Reaction with Sodium Azide

- Reaction: $\text{NaN}_3 + \text{F}_2 \rightarrow \text{FN}_3 + \text{NaF}$
- Protocol: This method involves passing fluorine gas over solid sodium azide. The reaction is highly exothermic and must be carefully cooled to prevent detonation. The resulting gaseous FN_3 is typically diluted with an inert gas like nitrogen as it is formed.



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Synthesis pathways for **Fluorine Azide**.

Handling and Storage

- General Precautions: Due to the high risk of explosion, only handle very small quantities at a time.[1][2][3] Organic azides are sensitive to heat, light, and pressure.[8][9]
- Personal Protective Equipment (PPE): Always use appropriate gloves, as the azide ion is toxic, similar to cyanide.[8] Safety glasses or goggles are mandatory.[10] Work must be performed in a fume hood behind a blast shield.[10]
- Materials to Avoid:
 - Metals: Do not use metal spatulas or allow contact with metal parts, as this can form highly explosive heavy metal azides.[9][10]
 - Chlorinated Solvents: Never use solvents like dichloromethane or chloroform, as they can form explosively unstable di- and tri-azidomethane.[8][9]
 - Acids: Avoid contact with acids, which can produce the highly toxic and explosive hydrazoic acid.[9][10]
- Storage: Store at low temperatures ($-18\text{ }^{\circ}\text{C}$ is recommended for organic azides) and in the absence of light, preferably in plastic amber containers.[8][9]

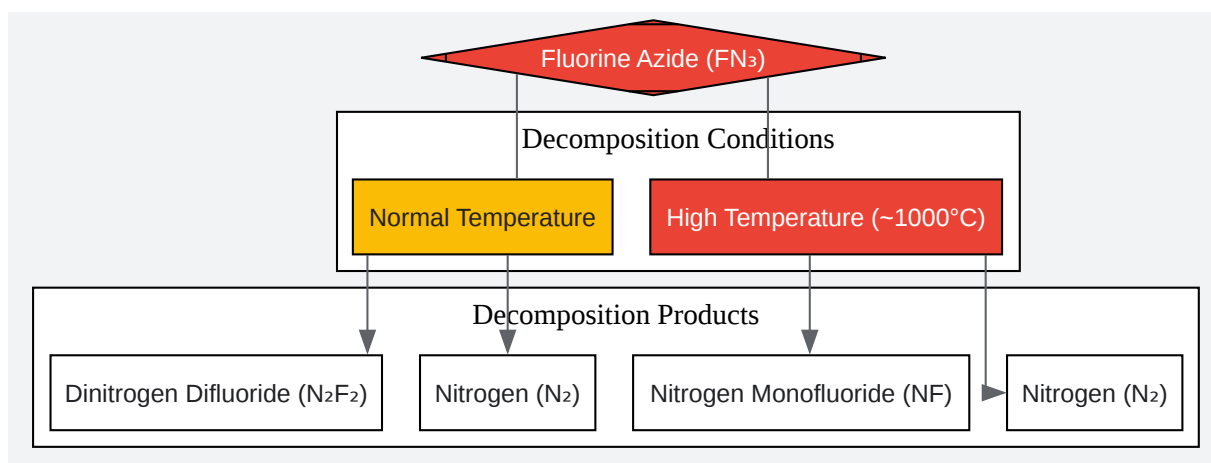
- Purification: Distillation and sublimation should never be used for purification due to the risk of explosion.[8] Purification should be limited to techniques like extraction and precipitation.[8]
- Waste Disposal: Azide waste must be collected in separate, clearly labeled containers and kept away from acids and other incompatible materials.[8][10]

Reactivity and Hazards

Decomposition

Fluorine azide decomposes under various conditions. The products are dependent on the temperature.

- At Normal Temperatures: The gas decomposes without explosion to form dinitrogen difluoride (N_2F_2) and nitrogen (N_2).[1][2][4]
 - $2 \text{FN}_3 \rightarrow \text{N}_2\text{F}_2 + 2 \text{N}_2$
- At High Temperatures (e.g., 1000°C): It breaks apart into the nitrogen monofluoride radical (NF) and nitrogen gas (N_2).[1][2][4]
 - $\text{FN}_3 \rightarrow \text{NF} + \text{N}_2$



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Decomposition pathways for **Fluorine Azide**.

Explosive Characteristics

Fluorine azide is classified as a primary explosive, meaning it is extremely sensitive to initiation.^[11]

- Shock and Friction Sensitivity: Extreme.^{[1][4]}
- Detonation: Solid or liquid FN_3 can explode, releasing a large amount of energy.^{[1][2][3]} A thin film has been observed to burn at a rate of 1.6 km/s.^{[1][2][3]}

Other Reactions

- Adduct Formation: **Fluorine azide** can form adducts with strong Lewis acids. For example, it reacts with boron trifluoride (BF_3) and arsenic pentafluoride (AsF_5) at -196°C .^{[1][2][3]} The Lewis acid bonds to the nitrogen atom adjacent to the fluorine.^[1]

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